

Physical and chemical properties of [Bis(trifluoroacetoxy)iodo]benzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: [Bis(trifluoroacetoxy)iodo]benzene

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[Bis(trifluoroacetoxy)iodo]benzene: A Comprehensive Technical Guide

An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

[Bis(trifluoroacetoxy)iodo]benzene, commonly abbreviated as PIFA (Phenyliodine bis(trifluoroacetate)), is a hypervalent iodine(III) reagent that has emerged as a versatile and powerful tool in modern organic synthesis.^{[1][2][3]} Its heightened reactivity compared to its analogue, (diacetoxyiodo)benzene (PIDA), is attributed to the strong electron-withdrawing nature of the trifluoroacetoxy groups, enhancing its electrophilic character.^{[1][3][4]} This guide provides a detailed overview of the core physical and chemical properties, experimental protocols, and key applications of PIFA, tailored for professionals in research and development.

Core Physical and Chemical Properties

PIFA is a white to off-white or pale yellow crystalline solid that is sensitive to moisture and light.^{[1][5][6][7][8][9][10]} It is valued for its ability to mediate a wide range of oxidative transformations under mild conditions, often with high efficiency and selectivity.^{[1][2]} Unlike many traditional heavy metal oxidants, PIFA is noted for its lower toxicity and environmental impact.^[1]

Physical & Spectroscopic Data

The fundamental physical and identifying properties of **[Bis(trifluoroacetoxy)iodo]benzene** are summarized below.

Property	Value	Citations
IUPAC Name	[phenyl-(2,2,2-trifluoroacetyl)oxy- λ^3 -iodanyl] 2,2,2-trifluoroacetate	[11] [12]
Synonyms	PIFA, Phenyliodine(III) bis(trifluoroacetate), BTI, Iodobenzene bis(trifluoroacetate)	[6] [8] [10] [12]
CAS Number	2712-78-9	[5] [6] [7] [13]
Molecular Formula	C ₁₀ H ₅ F ₆ IO ₄	[5] [12]
Molecular Weight	430.04 g/mol	[7] [12] [13]
Appearance	White to off-white/pale yellow crystalline powder	[5] [6] [7] [8]
Melting Point	121-125 °C (decomposes)	[6] [7] [8] [13] [14]
Solubility	Soluble in dichloromethane, THF, acetonitrile; reacts with water and alcohols. Insoluble in water.	[6] [7] [8]
Stability	Moisture and light sensitive.	[8] [9] [10]

Spectral Data

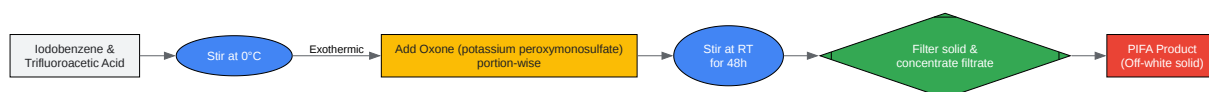
Type	Data	Citations
^1H NMR	δ (ppm): 8.20 (d, $J=7.8$ Hz, 2H), 7.74 (t, $J=7.4$ Hz, 1H), 7.62 (t, $J=7.8$ Hz, 2H) (in CDCl_3)	[4][14]
^{13}C NMR	δ (ppm): 113.7 (q, $J=286.6$ Hz), 123.7, 132.8, 134.5, 136.0, 162.0 (q, $J=41.3$ Hz)	[4]
^{19}F NMR	δ (ppm): -73.5 (s)	[4]

Synthesis and Experimental Protocols

PIFA can be readily synthesized in the laboratory. The following sections detail a common preparation method and a representative reaction protocol demonstrating its utility.

Synthesis of [Bis(trifluoroacetoxy)iodo]benzene

A standard laboratory procedure for synthesizing PIFA involves the oxidation of iodobenzene. [15] The workflow for a common method using Oxone as the oxidant is depicted below.



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Diagram: Workflow for the synthesis of PIFA.

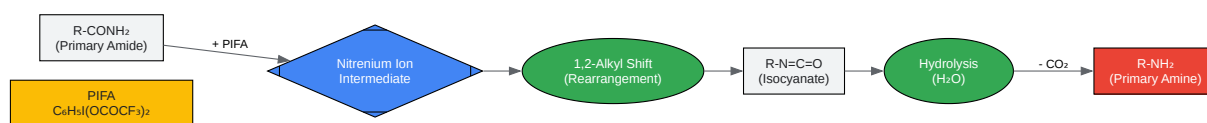
Detailed Protocol:

- Reagents: Iodobenzene, Trifluoroacetic acid, Oxone (potassium peroxymonosulfate), Chloroform.
- Procedure:
 - In a round-bottom flask, dissolve iodobenzene in trifluoroacetic acid.

- Cool the mixture in an ice bath to 0°C with vigorous stirring.[14]
- Slowly add Oxone (1.5 equivalents) in portions to the stirred solution. The reaction is exothermic and cooling is necessary.[14]
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 48 hours.[14]
- Upon completion, suspend the resulting solid in chloroform and separate it by filtration.[14]
- Concentrate the filtrate under reduced pressure to yield **[Bis(trifluoroacetoxy)iido]benzene** as an off-white solid.[14] The product can be further purified by recrystallization from a mixture of trifluoroacetic acid and hexane or from acetone/petroleum ether.[4][8][14]

Application in Hofmann Rearrangement

PIFA is a highly effective reagent for executing the Hofmann rearrangement, which converts a primary amide into a primary amine with one fewer carbon atom.[1][15] This reaction proceeds under mildly acidic conditions using PIFA, offering an alternative to the classical method requiring strongly basic conditions.[15]



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Diagram: Simplified mechanism of the PIFA-mediated Hofmann rearrangement.

Detailed Protocol: Conversion of Cyclobutanecarboxamide to Cyclobutylamine:[14]

- Reagents: Cyclobutanecarboxamide, **[Bis(trifluoroacetoxy)iido]benzene** (PIFA), aqueous acetonitrile.
- Procedure:

- Dissolve the cyclobutanecarboxamide in a mixture of acetonitrile and water.
- Add PIFA to the solution and stir the reaction mixture.
- The reaction is typically monitored by TLC for the disappearance of the starting amide.^[4]
- Upon completion, the reaction is quenched and worked up to isolate the primary amine, often as a salt (e.g., hydrochloride or trifluoroacetate) to aid in purification.^[15]

Chemical Reactivity and Applications

PIFA's utility extends far beyond the Hofmann rearrangement. It is a key reagent for a multitude of transformations in organic synthesis, including:

- **Oxidative Cyclizations:** It facilitates the synthesis of various nitrogen-containing heterocycles, such as indoles and oxadiazoles, through intramolecular cyclization reactions.^{[1][14][16]}
- **Direct α -Hydroxylation of Ketones:** PIFA enables the direct introduction of a hydroxyl group at the alpha position of ketones under acidic conditions.^{[3][14]}
- **Deprotection Reactions:** It is used for the chemoselective deprotection of functional groups like dimethoxybenzyl ethers.^{[8][14]}
- **Oxidative Coupling and Dearomatization:** The reagent is employed in various C-H functionalization and dearomatization reactions.^{[1][14]}

Safety and Handling

[Bis(trifluoroacetoxy)iodo]benzene is an irritant and should be handled with appropriate personal protective equipment (PPE).

Hazard and Precautionary Data

Category	Information	Citations
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[7][9][15]
Precautionary Statements	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7][9][15]
Handling & Storage	Store in a cool, dry, well-ventilated place (recommended 0-8°C).[5][6] Keep container tightly closed and protected from light and moisture.[9][10] Store under an inert atmosphere.[6][10]	
Incompatibilities	Strong oxidizing agents, strong acids, strong bases.[9]	[9]

It is imperative to consult the full Safety Data Sheet (SDS) before handling this reagent.[7][9][17] Proper engineering controls, such as a fume hood, should be used to minimize exposure.[9][17]

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- To cite this document: BenchChem. [Physical and chemical properties of [Bis(trifluoroacetoxy)iodo]benzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057053#physical-and-chemical-properties-of-bis-trifluoroacetoxy-iodo-benzene]

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